

Application of Chromoionophore XIII in Ion-Selective Optical Sensors

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Compound of Interest

Compound Name: *Chromoionophore XIII*

Cat. No.: *B136021*

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Application Notes

Chromoionophore XIII, also known by its trade name SNARF-DE, is a lipophilic, red-light-excitable pH indicator. Its chemical properties make it an excellent candidate for the fabrication of optical ion-selective sensors, particularly for the measurement of pH in various media. This document provides a comprehensive overview of its application, performance characteristics, and detailed protocols for the development of pH-sensitive optical sensors.

Principle of Operation:

Chromoionophore XIII functions as a hydrogen ion (H^+) selective optode. The underlying principle of its use in ion-selective sensors is the reversible protonation and deprotonation of the chromoionophore molecule, which leads to a change in its optical properties (absorbance or fluorescence). This change can be quantitatively related to the pH of the sample. When incorporated into a polymeric membrane, the lipophilic nature of **Chromoionophore XIII** ensures its stable entrapment and functionality within the sensor matrix. While primarily used for pH sensing, in theory, it can be paired with a specific ionophore to develop sensors for other ions. In such a system, the ionophore would selectively bind to the target ion, causing a release of H^+ ions that are then detected by **Chromoionophore XIII**.

Chemical and Physical Properties:

Property	Value
Chemical Name	Seminaphthorhodafluor-Decyl Ester (SNARF-DE)
CAS Number	135656-96-1
Molecular Formula	C ₃₈ H ₄₄ ClNO ₈
Molecular Weight	678.21 g/mol
Appearance	Solid
Excitation Wavelength	Red light excitable
Sensing Range	pH-dependent spectral shifts

Experimental Protocols

Protocol 1: Fabrication of a pH-Sensitive Optical Sensor Membrane

This protocol describes the preparation of a pH-sensitive membrane incorporating **Chromoionophore XIII**, suitable for optical measurements.

Materials:

- **Chromoionophore XIII** (SNARF-DE)
- Poly(vinyl chloride) (PVC), high molecular weight
- Bis(2-ethylhexyl) sebacate (DOS) or other suitable plasticizer
- Tetrahydrofuran (THF), inhibitor-free
- Glass slides or other suitable substrate

Procedure:

- Preparation of the Membrane Cocktail:

- In a clean, dry glass vial, dissolve 30-33 wt% PVC and 65-68 wt% DOS in a minimal amount of THF.
- Add 1-2 wt% **Chromoionophore XIII** to the PVC/DOS solution.
- Mix the solution thoroughly using a vortex mixer until all components are fully dissolved and the solution is homogeneous.
- Membrane Casting:
 - Place a clean glass slide on a level surface.
 - Carefully cast the membrane cocktail onto the glass slide. The volume will depend on the desired membrane thickness.
 - Allow the THF to evaporate slowly in a dust-free environment at room temperature for at least 24 hours. A desiccator with a controlled atmosphere can be used to ensure slow and uniform evaporation.
- Membrane Conditioning:
 - Once the membrane is formed and appears transparent and flexible, carefully peel it from the glass slide.
 - Cut the membrane into small discs of the desired size for electrode fabrication.
 - Condition the membranes by soaking them in a buffer solution of known pH for several hours before use.

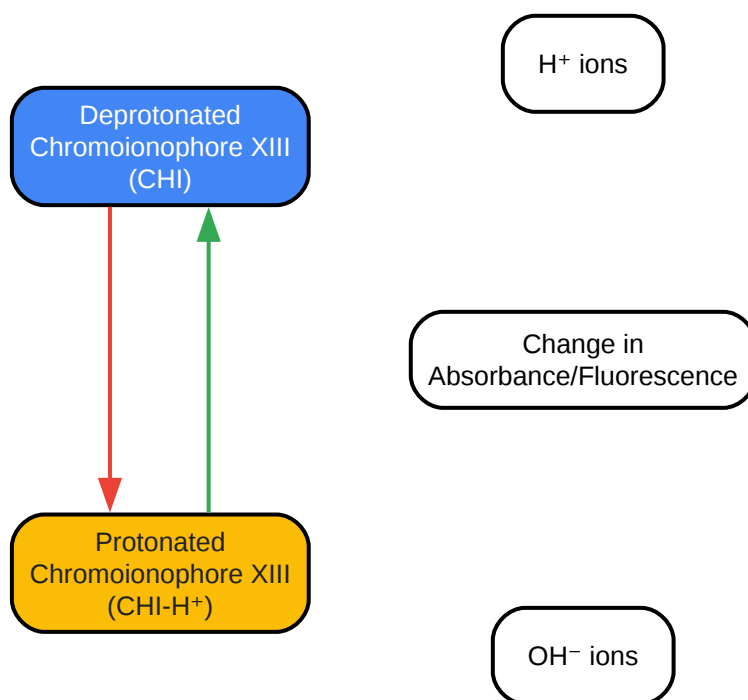
Quantitative Data

The performance of an optical sensor based on **Chromoionophore XIII** is highly dependent on the membrane composition and the measurement setup. The following table summarizes typical performance characteristics for a pH sensor.

Parameter	Typical Value/Range
pH Sensing Range	6.0 - 9.0
pKa (in membrane)	~7.2 - 7.8 (dependent on matrix)
Response Time (t_{95})	< 30 seconds
Reversibility	High
Signal Transduction	Ratiometric fluorescence or absorbance change

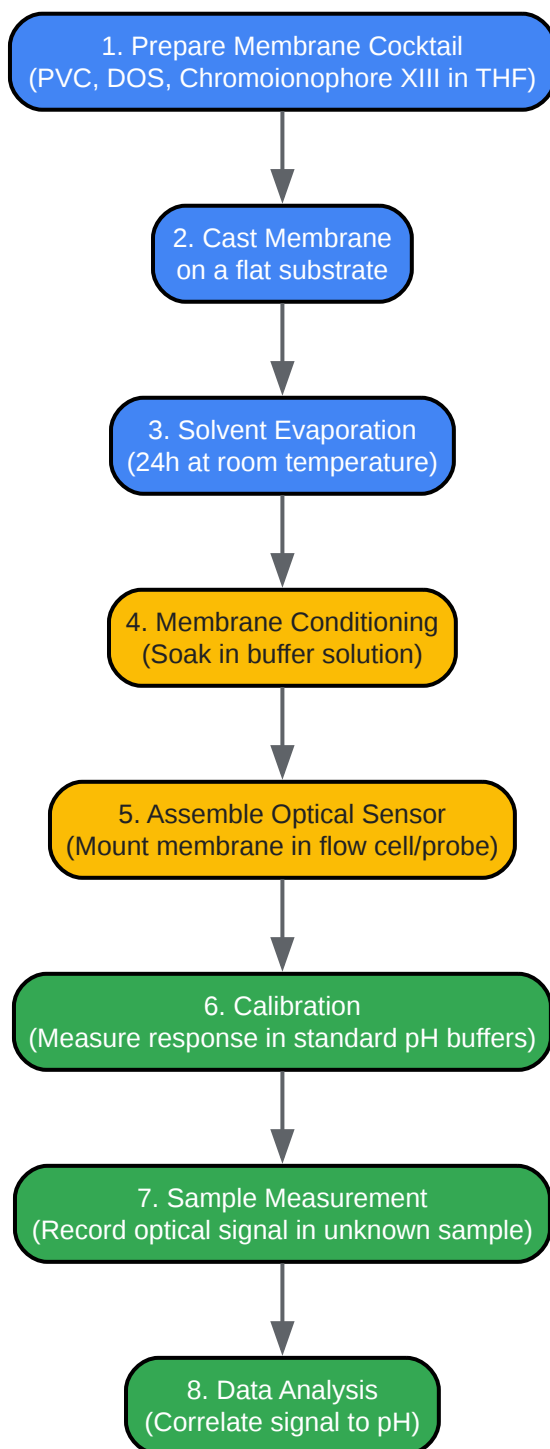
Visualizations

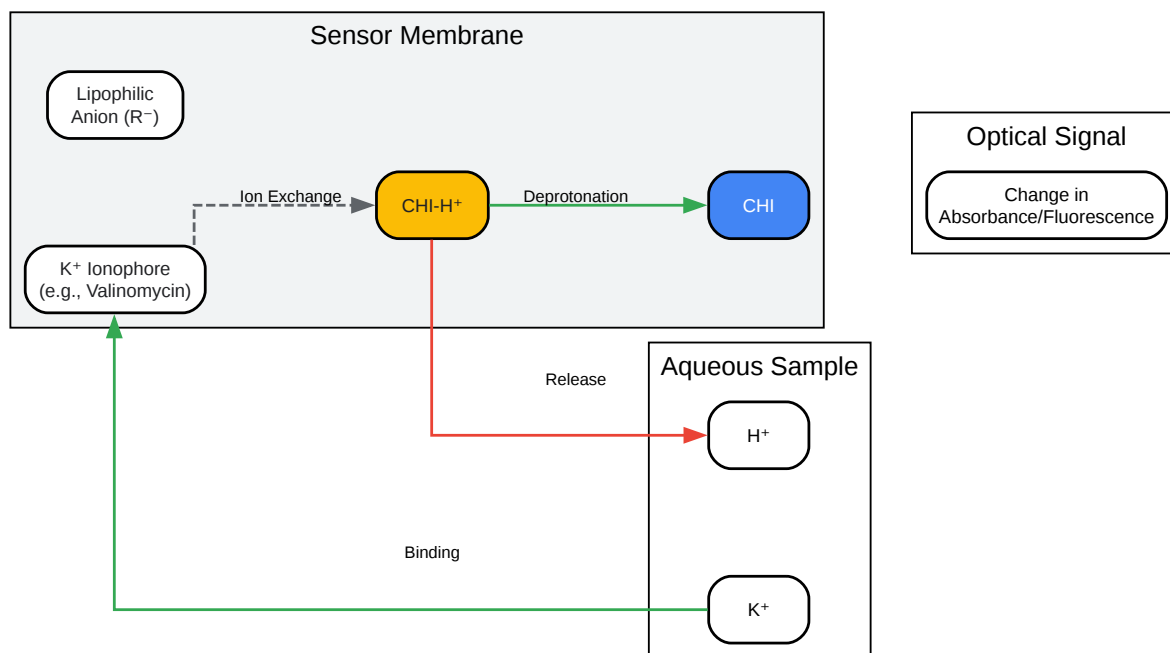
Signaling Pathway and Experimental Workflow



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Caption: Signaling mechanism of a **Chromoionophore XIII**-based pH sensor.





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